

Validating G6PDH Assay Results: A Comparative Guide to Using Positive Controls

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *d-glucose 6-phosphate disodium salt*

Cat. No.: *B162707*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Accurate measurement of Glucose-6-Phosphate Dehydrogenase (G6PDH) activity is critical in various research and clinical settings, particularly in drug development, due to the risk of drug-induced hemolytic anemia in G6PDH-deficient individuals. This guide provides a comprehensive comparison of methodologies for validating G6PDH assay results, with a focus on the proper use of positive controls to ensure data integrity and reliability.

The Role of Positive Controls in G6PDH Assays

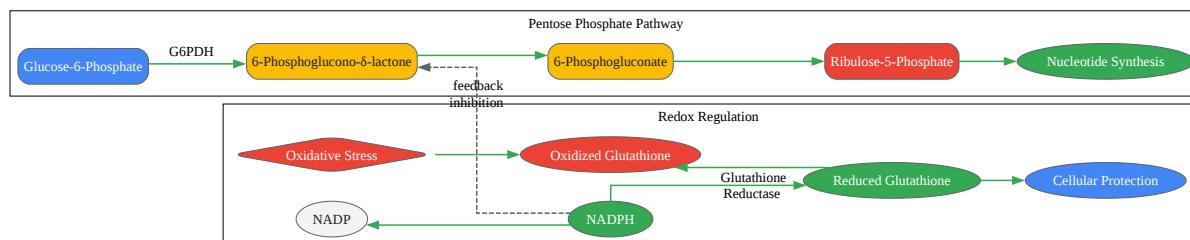
A positive control is a sample with a known, predetermined level of G6PDH activity. It is run in parallel with experimental samples to verify that the assay is performing correctly. The inclusion of positive controls is essential for:

- Assay Performance Verification: Confirming that reagents are active and the instrument is functioning correctly.
- Run-to-Run Consistency: Ensuring comparability of results across different assay runs and batches of reagents.
- Troubleshooting: Identifying the source of error in case of unexpected or inconsistent results.

Commercially available G6PDH controls are typically offered at three levels: deficient, intermediate, and normal, allowing for validation across the clinically relevant range of enzyme activity.^{[1][2]} Many assay kits also include a positive control, often a stabilized preparation of recombinant G6PDH or a lysate with known activity.^{[3][4][5]}

G6PDH and the Pentose Phosphate Pathway

G6PDH is the rate-limiting enzyme of the pentose phosphate pathway (PPP), a crucial metabolic pathway that runs parallel to glycolysis.^{[6][7]} The primary functions of the PPP are to produce nicotinamide adenine dinucleotide phosphate (NADPH) and the precursors for nucleotide biosynthesis. NADPH plays a vital role in protecting cells from oxidative damage by reducing oxidized glutathione, a key antioxidant.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. media.malariaworld.org [media.malariaworld.org]
- 3. abcam.com [abcam.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. microbenotes.com [microbenotes.com]
- 7. PENTOSE PHOSPHATE PATHWAY [education.med.nyu.edu]
- To cite this document: BenchChem. [Validating G6PDH Assay Results: A Comparative Guide to Using Positive Controls]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b162707#validation-of-g6pdh-assay-results-with-a-positive-control>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com